S18-000003: A Comprehensive Technical Guide to its Target Selectivity Profile

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Compound of Interest	
Compound Name:	S18-000003
Cat. No.:	B610623

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Introduction

S18-000003 is a potent and selective inhibitor of the Retinoic Acid Receptor-related Orphan Receptor gamma t (RORγt).[1][2] RORγt is a key transcription factor that governs the differentiation and function of T-helper 17 (Th17) cells, which are pivotal in the pathogenesis of various autoimmune and inflammatory diseases, particularly psoriasis.[1] This technical guide provides a detailed overview of the target selectivity profile of **S18-000003**, including its in vitro and in vivo activity, supported by comprehensive experimental protocols and visual diagrams of the underlying mechanisms and workflows.

Quantitative Data Summary

The inhibitory activity and selectivity of **S18-000003** have been characterized through a series of biochemical and cell-based assays. The following tables summarize the key quantitative data.

Table 1: In Vitro Inhibitory Activity of **S18-000003**

Target	Assay Type	Species	IC50	Reference
RORγt	Competitive Binding Assay	Human	< 30 nM	[2]
RORγt	GAL4 Promoter Reporter Assay	Human	29 nM	[1][3]
RORγt	GAL4 Promoter Reporter Assay	Mouse	340 nM	[1]

Table 2: Selectivity Profile of S18-000003

Target	Assay Type	Species	IC50	Reference
RORα	Not Specified	Not Specified	> 10 μM	[1][4]
RORβ	Not Specified	Not Specified	> 10 μM	[1][4]

Table 3: Cellular Activity of S18-000003

Assay	Cell Type	Species	IC50	Reference
Th17 Cell Differentiation	Naïve CD4+ T cells	Human	13 nM	[3]
Th17 Cell Differentiation	Naïve CD4+ T cells	Mouse	200 nM	[1]

Experimental Protocols

This section details the methodologies for the key experiments cited in this guide.

RORγt Competitive Binding Assay

This assay is designed to determine the ability of a test compound to compete with a known ligand for binding to the RORγt ligand-binding domain (LBD).

- Materials:

- Recombinant human RORγt-LBD

- Radiolabeled RORγt ligand (e.g., 25-hydroxycholesterol)

- Test compound (**S18-000003**)

- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.4, 50 mM KCl, 1 mM EDTA, 5 mM DTT)

- Scintillation fluid

- 96-well filter plates

- Procedure:

  - Prepare serial dilutions of **S18-000003** in assay buffer.

  - In a 96-well plate, add the RORγt-LBD, radiolabeled ligand, and varying concentrations of **S18-000003** or vehicle control.

  - Incubate the plate at room temperature for a specified time (e.g., 1-4 hours) to allow binding to reach equilibrium.

  - Transfer the contents of the plate to a filter plate and wash with ice-cold assay buffer to separate bound from unbound radioligand.

  - Allow the filter plate to dry, and then add scintillation fluid to each well.

  - Measure the radioactivity in each well using a scintillation counter.

  - Calculate the percentage of inhibition of radioligand binding at each concentration of **S18-000003** and determine the IC50 value by non-linear regression analysis.

RORγt GAL4 Promoter Reporter Assay

This cell-based assay measures the ability of a compound to inhibit RORγt-mediated gene transcription.

- Materials:

- HEK293 cells (or other suitable host cell line)

- Expression vector for a GAL4 DNA-binding domain fused to the RORγt-LBD (GAL4-RORγt-LBD)

- Reporter vector containing a luciferase gene under the control of a GAL4 upstream activating sequence (UAS)

- Transfection reagent

- Cell culture medium and supplements

- Luciferase assay reagent

- Luminometer

- Procedure:

  - Co-transfect HEK293 cells with the GAL4-RORγt-LBD expression vector and the GAL4-luciferase reporter vector.

  - After transfection, plate the cells in a 96-well plate and allow them to recover.

  - Treat the cells with serial dilutions of **S18-000003** or vehicle control.

  - Incubate the cells for a specified period (e.g., 24 hours).

  - Lyse the cells and add luciferase assay reagent to each well.

  - Measure the luminescence in each well using a luminometer.

  - Normalize the luciferase activity to a co-transfected control reporter (e.g., Renilla luciferase) to account for variations in transfection efficiency and cell viability.

  - Calculate the percentage of inhibition of RORγt-mediated transcription at each concentration of **S18-000003** and determine the IC50 value.

In Vitro Th17 Cell Differentiation Assay

This assay assesses the effect of a compound on the differentiation of naïve T cells into Th17 cells.

- Materials:

  - Naïve CD4+ T cells isolated from human peripheral blood mononuclear cells (PBMCs) or mouse splenocytes.

  - Th17 differentiation-inducing cytokines (e.g., TGF-β, IL-6, IL-23, IL-1β).

  - Anti-CD3 and anti-CD28 antibodies.

  - Cell culture medium and supplements.

  - **S18-000003**.

  - Flow cytometer and antibodies for intracellular staining of IL-17A.

- Procedure:

  - Culture naïve CD4+ T cells in plates coated with anti-CD3 and anti-CD28 antibodies.

  - Add the Th17 differentiation-inducing cytokines to the culture medium.

  - Treat the cells with serial dilutions of **S18-000003** or vehicle control.

  - Culture the cells for 3-5 days.

  - Restimulate the cells with phorbol 12-myristate 13-acetate (PMA) and ionomycin in the presence of a protein transport inhibitor (e.g., brefeldin A or monensin) for the final 4-6 hours of culture.

  - Perform intracellular staining for IL-17A and analyze the percentage of IL-17A-producing cells by flow cytometry.

  - Calculate the IC50 value for the inhibition of Th17 cell differentiation.

In Vivo Psoriasis Models

This model utilizes transgenic mice that overexpress a constitutively active form of Stat3 in keratinocytes, making them susceptible to developing psoriasis-like lesions upon topical application of 12-O-tetradecanoylphorbol-13-acetate (TPA).

- Animals: K14.Stat3C transgenic mice.

- Induction of Psoriasis:

  - Apply a solution of TPA (e.g., 2.5 µg in acetone) to the shaved dorsal skin and/or ears of the mice daily or every other day for a specified period (e.g., 5-7 days).

- Treatment:

  - Administer **S18-000003** topically or orally at various doses.

  - A vehicle control group should be included.

- Endpoint Analysis:

  - Macroscopic scoring: Evaluate the severity of skin lesions based on erythema, scaling, and thickness.

  - Histology: Collect skin samples for hematoxylin and eosin (H&E) staining to assess epidermal thickness (acanthosis) and inflammatory cell infiltration.

  - Cytokine analysis: Measure the levels of pro-inflammatory cytokines (e.g., IL-17A, IL-22, TNF-α) in skin homogenates by ELISA or qPCR.
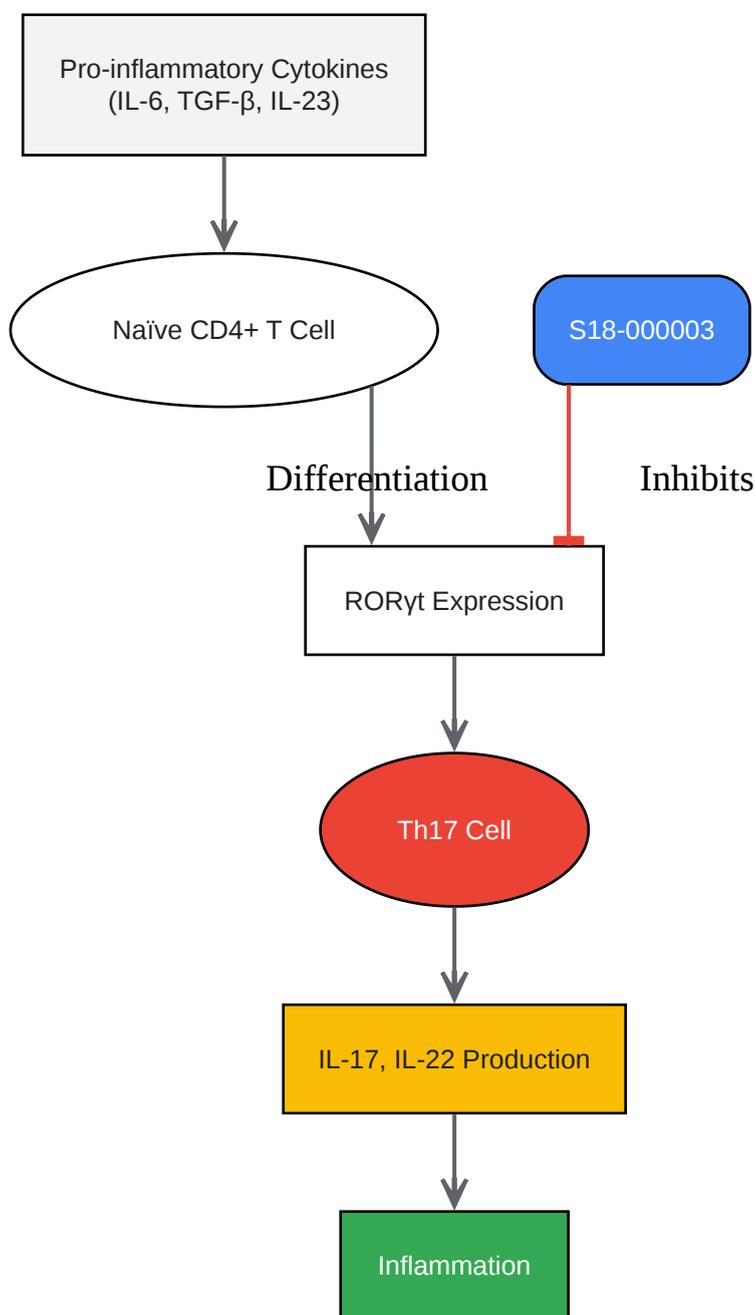
This model involves the intradermal injection of recombinant IL-23 to induce a localized inflammatory response that mimics key aspects of psoriasis.

- Animals: C57BL/6 mice or other suitable strain.

- Induction of Inflammation:

  - Inject recombinant mouse IL-23 (e.g., 500 ng in PBS) intradermally into the ear or shaved dorsal skin daily for a specified period (e.g., 4-5 days).

- Treatment:

  - Administer **S18-000003** orally or by another systemic route at various doses.

  - A vehicle control group should be included.

- Endpoint Analysis:

  - Ear thickness measurement: Use a digital caliper to measure ear thickness daily.

  - Histology: Collect ear or skin tissue for H&E staining to assess inflammation and epidermal changes.

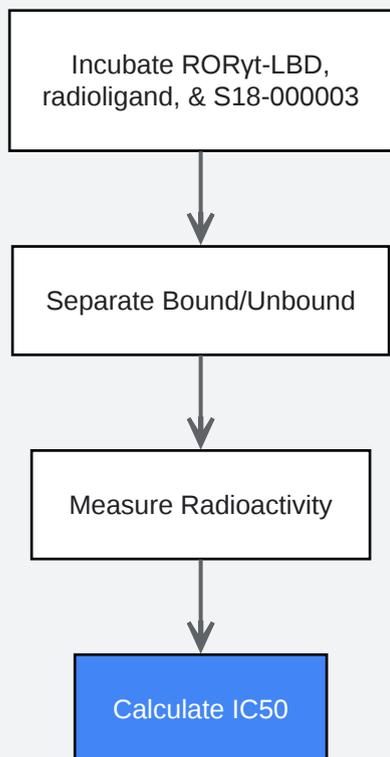 - Gene expression analysis: Analyze the expression of psoriasis-related genes in the tissue by qPCR.
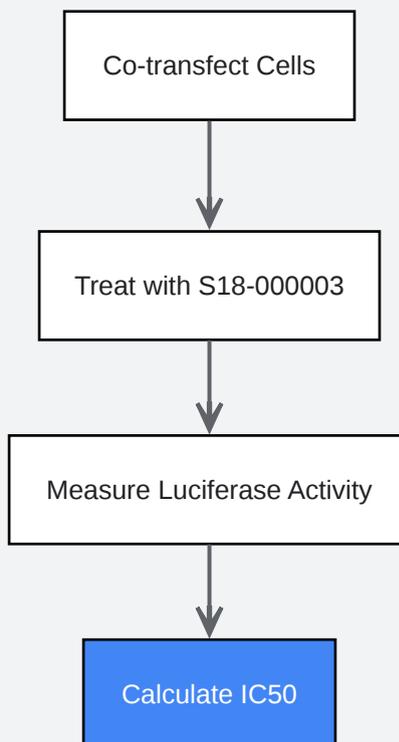
Signaling Pathways and Experimental Workflows

The following diagrams, generated using Graphviz, illustrate the key signaling pathway targeted by **S18-000003** and the general workflows of the described experiments.

Pro-inflammatory Cytokines
(IL-6, TGF-β, IL-23)

Naïve CD4+ T Cell

S18-000003

Differentiation

Inhibits

RORγt Expression

Th17 Cell

IL-17, IL-22 Production

Inflammation

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Caption: RORγt signaling pathway in Th17 cell differentiation.

Competitive Binding Assay

```
Incubate RORyt-LBD,
radioligand, & S18-000003
        |
        v
Separate Bound/Unbound
        |
        v
  Measure Radioactivity
        |
        v
    Calculate IC50
```

Reporter Gene Assay

```
   Co-transfect Cells
        |
        v
  Treat with S18-000003
        |
        v
Measure Luciferase Activity
        |
        v
    Calculate IC50
```

```
┌─────────────────────────────┐
│      Select Animal Model     │
│    (e.g., K14.Stat3C mice)   │
└─────────────────────────────┘
                │
                ▼
┌─────────────────────────────┐
│   Induce Psoriasis-like Disease │
│      (e.g., TPA application)  │
└─────────────────────────────┘
                │
                ▼
┌─────────────────────────────┐
│      Administer S18-000003    │
└─────────────────────────────┘
                │
                ▼
┌─────────────────────────────┐
│       Endpoint Analysis       │
│ (Scoring, Histology, Cytokines) │
└─────────────────────────────┘
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                ▼
┌─────────────────────────────┐
│        Data Analysis          │
└─────────────────────────────┘
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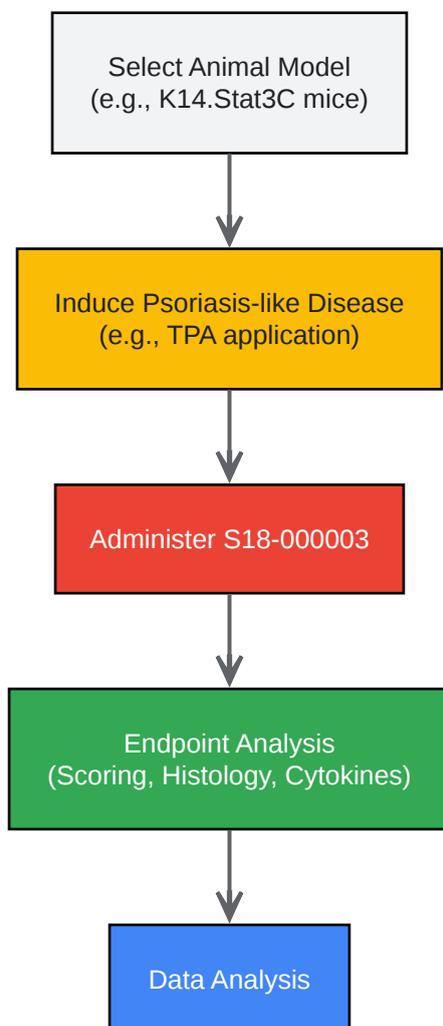
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